

Resisting the Reactive: A Comparative Guide to Materials for Sodium Oxide Environments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium monoxide

Cat. No.: B227187

[Get Quote](#)

For researchers, scientists, and drug development professionals working with high-temperature sodium environments, selecting materials that can withstand the corrosive effects of sodium oxide (Na_2O) is paramount. This guide provides a comparative analysis of various materials' resistance to sodium oxide corrosion, supported by available experimental data and detailed methodologies.

Sodium oxide, a highly reactive alkali metal oxide, is encountered in various industrial and research applications, including advanced battery technologies and high-temperature synthesis.^{[1][2]} Its corrosive nature, particularly at elevated temperatures, poses a significant challenge to the integrity and lifespan of equipment and experimental setups.^[3] This guide aims to assist in the material selection process by summarizing the performance of different materials when exposed to sodium oxide.

Comparative Analysis of Corrosion Resistance

The following table summarizes the observed corrosion resistance of various materials to sodium oxide based on available experimental data. It is important to note that direct comparison of quantitative data is challenging due to variations in experimental conditions across different studies.

Material Category	Specific Material	Exposure Conditions	Observed Corrosion Behavior	Quantitative Data (if available)	Citation(s)
Titanium Alloys	Ti Alloy	Exposure to Na ₂ O powder, heated from 400°C to 800°C in a high vacuum.	Shows outstanding corrosion resistance. A stable and uniform oxide layer appears to prevent corrosion.	Not specified in terms of corrosion rate, but TDS results indicate high stability.	[3] [4] [5]
Ceramics	Alumina (Al ₂ O ₃)	Static liquid sodium with dissolved oxygen (<1 ppm) at 450°C and 550°C.	Corrosion proceeds by reaction with dissolved oxygen to form sodium aluminate (NaAlO ₂), which then dissolves.	Dissolution rate of $(61 \pm 2) \times 10^{-4} \text{ mg dm}^{-2} \text{ h}^{-1}$ at 550°C. No significant corrosion at 450°C.	[6]
Boron Nitride (BN)	Exposure to Na ₂ O powder, heated in a high vacuum.	Not specified in detail, but tested for corrosion resistance.	No quantitative data provided.	[5]	
Aluminum Nitride (AlN)	Exposure to Na ₂ O powder, heated in a high vacuum.	Not specified in detail, but tested for corrosion resistance.	No quantitative data provided.	[5]	

Silicon (single-crystal)	Exposure to Na ₂ O powder, heated in a high vacuum.	Not specified in detail, but tested for corrosion resistance.	No quantitative data provided.	[5]
Carbon-Based	Graphite Powder	Exposure to Na ₂ O powder, heated in a high vacuum.	Not specified in detail, but tested for corrosion resistance.	No quantitative data provided. [5]
Refractory Metals	Molybdenum (Mo)	Used as a crucible material for liquid sodium corrosion testing up to 700°C.	Implied high resistance as it is used to avoid contamination from the structure itself.	No quantitative corrosion data provided for Mo itself. [7]
Steels	T91 Steel	Immersed in stagnant liquid sodium at 550°C for 1600h.	Corrosion behavior studied, but specific quantitative data for Na ₂ O corrosion is not isolated.	No quantitative data provided specifically for Na ₂ O corrosion. [7]
316L(N) Steel	Immersed in stagnant liquid sodium at 550°C for 1600h.	Corrosion behavior studied, but specific quantitative data for Na ₂ O corrosion is not isolated.	No quantitative data provided specifically for Na ₂ O corrosion.	[7]

Experimental Protocols

Understanding the methodologies used to assess corrosion resistance is crucial for interpreting the data and designing future experiments. The following are summaries of key experimental protocols cited in this guide.

Thermal Desorption Spectroscopy (TDS) and X-ray Diffraction (XRD) for Qualitative Assessment

This method was employed to evaluate the corrosion resistance of various materials, including a notable titanium alloy.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- **Sample Preparation:** The base material (e.g., Ti alloy) is placed in a sample holder. Commercial Na₂O powder is placed on the base material.
- **TDS Analysis:** The sample is introduced into a high-vacuum chamber of a thermal desorption spectrometer. The sample is heated at a controlled rate (e.g., 10°C/min) to a target temperature (e.g., 800°C). A quadrupole mass spectrometer detects the desorbed gas species as a function of temperature. This helps in understanding the decomposition and reaction processes.
- **XRD Analysis:** After the TDS experiment, the sample is analyzed using X-ray diffraction to identify the crystalline phases present on the surface. This confirms the formation of any corrosion products or changes in the base material.

Static Liquid Sodium Immersion Test for Quantitative Assessment

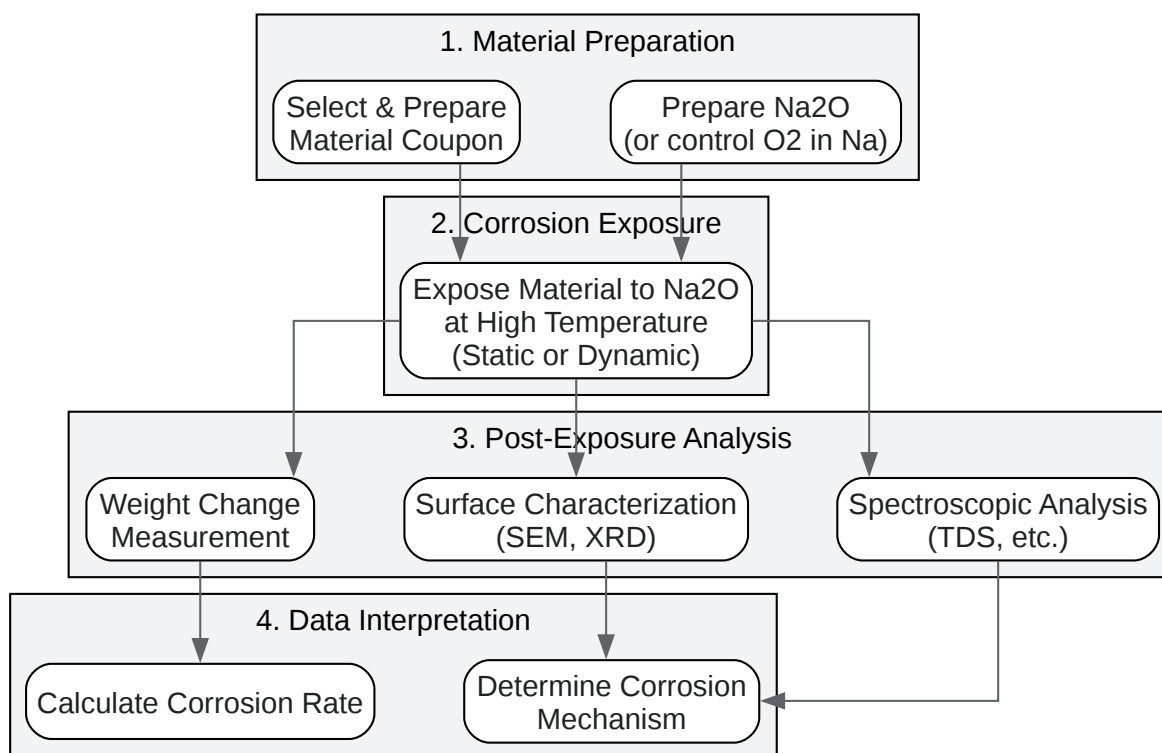
This protocol was used to determine the corrosion rate of alumina in a liquid sodium environment where sodium oxide is formed in-situ.[\[6\]](#)

- **Material Preparation:** Single crystal and sintered alumina samples are used.
- **Exposure:** The samples are immersed in static liquid sodium within a sealed container. The oxygen content in the sodium is controlled (e.g., <1 ppm). The tests are conducted at various temperatures (e.g., 450°C and 550°C) for specific durations.

- Analysis: After exposure, the samples are removed and cleaned. The weight loss of the samples is measured to determine the corrosion rate. The surface morphology and composition are analyzed using techniques like scanning electron microscopy (SEM).

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for assessing the corrosion resistance of materials to sodium oxide, incorporating key steps from the described experimental protocols.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium oxide - Wikipedia [en.wikipedia.org]
- 2. byjus.com [byjus.com]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. Analysis of sodium generation by sodium oxide decomposition on corrosion resistance materials: a new approach towards sodium redox water-splitting cyc ... - RSC Advances (RSC Publishing) DOI:10.1039/D1RA02671B [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Resisting the Reactive: A Comparative Guide to Materials for Sodium Oxide Environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b227187#assessing-the-corrosion-resistance-of-materials-to-sodium-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com